

A Comprehensive Technical Guide to the Solubility of Chloramine-T Hydrate

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Compound of Interest

Compound Name: Chloramine-T hydrate

Cat. No.: B1663277

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **Chloramine-T hydrate** in aqueous and organic media. The following sections detail quantitative solubility data, comprehensive experimental protocols for solubility determination, and visual representations of experimental workflows to support research and development activities.

Quantitative Solubility Data

The solubility of **Chloramine-T hydrate** has been reported across a range of solvents. The following tables summarize the available quantitative data to facilitate comparison. It is important to note that variations in reported values may arise from differences in experimental conditions, such as temperature, pH, and the specific hydrate form of the compound used.

Solubility in Aqueous Solutions

Solvent System	Temperature (°C)	Solubility
Water	25	150 g/L[1]
Water	25	15% (w/v)[2]
Water	Not Specified	>100 g/L[3][4]
Water	25	46 mg/mL[5]
PBS (pH 7.2)	Not Specified	~5 mg/mL[6][7][8]

Solubility in Organic Solvents

Solvent	Temperature (°C)	Solubility	Notes
Ethanol	Not Specified	5 mg/mL[6][7][8]	
Ethanol (95%)	20	7.5% (w/v)[2]	With decomposition[2]
Ethanol	25	46 mg/mL[5]	
Dimethyl Sulfoxide (DMSO)	Not Specified	15 mg/mL[6][7][8]	
Dimethyl Sulfoxide (DMSO)	25	46 mg/mL[5][9]	
Dimethyl Formamide (DMF)	Not Specified	10 mg/mL[6][7][8]	
Benzene	Not Specified	Insoluble[1][2][10]	
Chloroform	Not Specified	Insoluble[1][2][10]	
Ether	Not Specified	Insoluble[1][2][10]	

Experimental Protocol: Determination of Chloramine-T Hydrate Solubility

The following is a detailed methodology for the accurate determination of **Chloramine-T hydrate** solubility, based on established principles of solubility testing for organic compounds.

Materials and Equipment

- **Chloramine-T hydrate** (analytical grade)
- Solvents (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Calibrated pH meter
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

Procedure

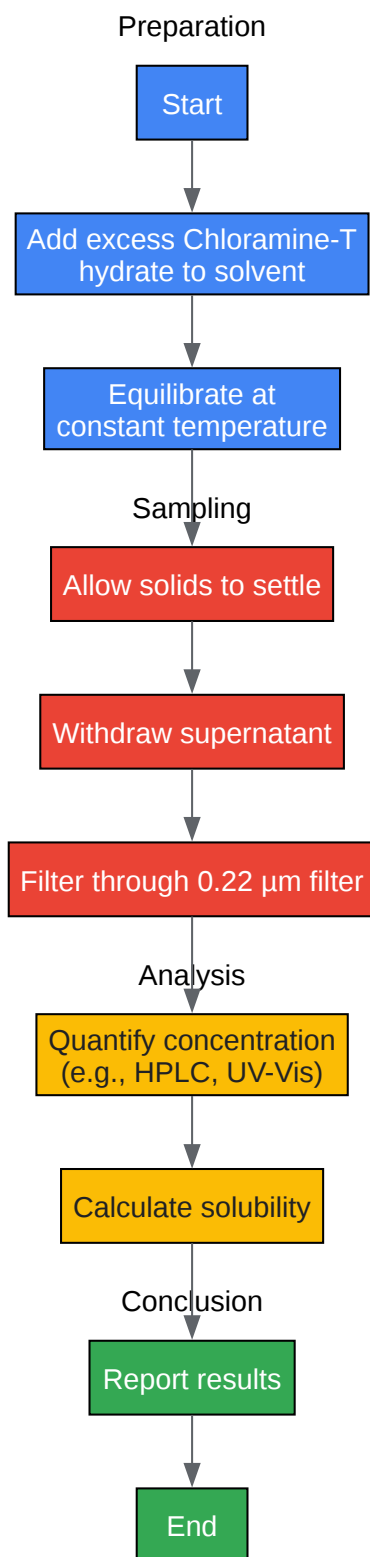
- Preparation of Saturated Solutions:
 - Add an excess amount of **Chloramine-T hydrate** to a series of vials, each containing a known volume of the desired solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The required time may vary and should be determined empirically.
- Sample Collection and Preparation:

- After equilibration, allow the vials to stand undisturbed at the experimental temperature for at least 2 hours to permit the settling of excess solid.
- Carefully withdraw an aliquot of the supernatant using a pre-warmed pipette to avoid premature precipitation.
- Immediately filter the aliquot through a 0.22 μm syringe filter into a clean, dry vial. This step is critical to remove any undissolved microparticles.
- Quantification of Solute Concentration:
 - Gravimetric Method:
 - Accurately weigh a known volume of the clear filtrate.
 - Evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the solute).
 - Weigh the remaining solid residue.
 - Calculate the solubility in g/L or mg/mL.
 - Spectrophotometric Method:
 - Prepare a series of standard solutions of **Chloramine-T hydrate** of known concentrations.
 - Measure the absorbance of the standard solutions and the filtered sample solution at the wavelength of maximum absorbance (λ_{max}), which is approximately 219 nm.^{[6][7]}
 - Construct a calibration curve and determine the concentration of the sample solution.
 - Chromatographic Method (HPLC):
 - Develop a suitable HPLC method for the quantification of Chloramine-T.
 - Prepare a calibration curve using standard solutions.

- Inject the filtered sample solution and determine the concentration based on the peak area.
- Data Reporting:
 - Express the solubility in standard units (e.g., g/L, mg/mL, or molarity).
 - Report the temperature and, for aqueous solutions, the pH at which the solubility was determined.

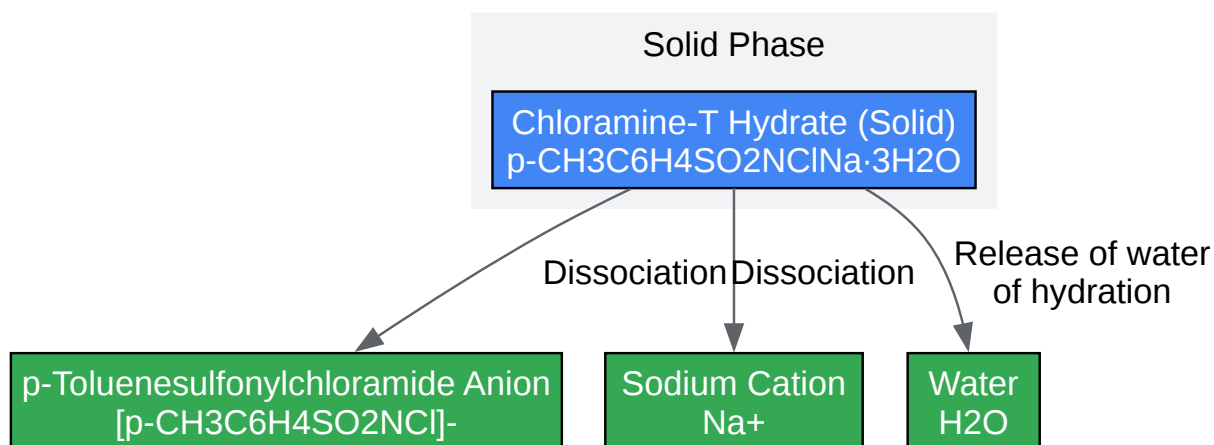
Visualizing Experimental and Logical Workflows

To aid in the conceptualization of the processes involved in solubility studies, the following diagrams have been generated using Graphviz.



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Caption: Workflow for determining the solubility of **Chloramine-T hydrate**.



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Caption: Dissociation of **Chloramine-T hydrate** in water.

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